

Physical properties of Tributylphosphonium tetrafluoroborate

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Compound of Interest

Compound Name: *Tributylphosphonium
tetrafluoroborate*

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A Technical Guide to the Physical Properties of **Tributylphosphonium Tetrafluoroborate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical properties of **tributylphosphonium tetrafluoroborate**, a compound of significant interest in modern synthetic chemistry. It is crucial to distinguish between its two common isomers, tri-n-butylphosphonium tetrafluoroborate and tri-tert-butylphosphonium tetrafluoroborate, as their physical properties differ substantially. This document presents data for both isomers, outlines relevant experimental protocols for its application, and includes visualizations to clarify reaction workflows.

Core Physical Properties

The physical characteristics of **tributylphosphonium tetrafluoroborate** are presented below. The data has been segregated by isomer to ensure clarity for research and application purposes.

Tri-n-butylphosphonium Tetrafluoroborate

This isomer is characterized by its lower melting point and use in various catalytic processes.

Property	Value
CAS Number	113978-91-9
Molecular Formula	C ₁₂ H ₂₈ BF ₄ P
Molecular Weight	290.13 g/mol [1]
Appearance	White powder
Melting Point	50-53 °C [2]
Boiling Point	Data not available
Density	Data not available
Solubility	Data not available

Tri-tert-butylphosphonium Tetrafluoroborate

The bulkier tert-butyl groups give this isomer a significantly higher melting point and distinct applications, particularly as a ligand in cross-coupling reactions. [\[3\]](#)[\[4\]](#)[\[5\]](#)

Property	Value
CAS Number	131274-22-1[4][6][7][8]
Molecular Formula	C ₁₂ H ₂₈ BF ₄ P[4][6]
Molecular Weight	290.13 g/mol [4][6][7][8]
Appearance	White to off-white crystalline powder or chunks[3][5]
Melting Point	261-267 °C (may decompose)[4][5][9][10]
Boiling Point	148°C at 260 mmHg (Note: This is likely inaccurate for a salt and should be treated with caution)[11]
Density	Data not available
Solubility	Soluble in methylene chloride and chloroform; slightly soluble in tetrahydrofuran; insoluble in hexane, toluene, and water.[4][5][9][12]
Thermal Stability	Considered thermally stable and can be used at elevated temperatures.[3] It is indefinitely stable as a solid and in solution.[9]
Sensitivity	Hygroscopic[4][5]

Experimental Protocols

Tri-tert-butylphosphonium tetrafluoroborate is widely used as a ligand precursor in palladium-catalyzed cross-coupling reactions due to its air-stability, which simplifies handling compared to the air-sensitive tri-tert-butylphosphine.[5] Below is a representative protocol for a Suzuki-Miyaura cross-coupling reaction.

General Protocol for Suzuki-Miyaura Cross-Coupling of an Aryl Halide

This protocol outlines a general procedure for the coupling of an aryl halide with an arylboronic acid using a palladium catalyst and tri-tert-butylphosphonium tetrafluoroborate as the ligand.

Materials:

- Palladium source (e.g., Pd(OAc)₂, Pd₂(dba)₃)
- Tri-tert-butylphosphonium tetrafluoroborate
- Aryl halide (e.g., aryl chloride or bromide)
- Arylboronic acid
- Base (e.g., K₂CO₃, Cs₂CO₃, K₃PO₄)
- Anhydrous, degassed solvent (e.g., toluene, dioxane, THF/water mixture)
- Reaction vessel (e.g., Schlenk tube or round-bottom flask)
- Inert gas supply (Nitrogen or Argon)

Procedure:

- To the reaction vessel, add the palladium precursor (e.g., 1-2 mol%), tri-tert-butylphosphonium tetrafluoroborate (e.g., 2-4 mol%), the arylboronic acid (1.2-1.5 equivalents), and the base (2-3 equivalents).
- Seal the vessel, and then evacuate and backfill with an inert gas. Repeat this cycle three times to ensure an inert atmosphere.
- Add the aryl halide (1.0 equivalent) to the vessel.
- Introduce the degassed solvent via syringe.
- Stir the reaction mixture at the appropriate temperature (ranging from room temperature to 100 °C) until the reaction is complete, as monitored by TLC or GC/MS.[\[13\]](#)
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water or brine.

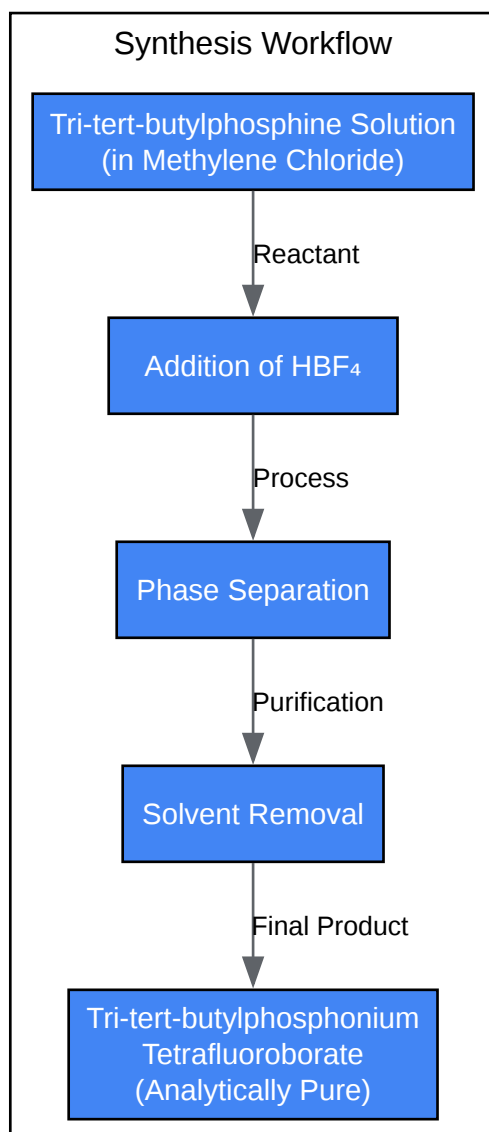
- Separate the organic layer, dry it over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- The crude product can then be purified by flash column chromatography.

Mandatory Visualizations

The following diagrams illustrate key workflows and relationships relevant to the use of **tributylphosphonium tetrafluoroborate**.

Synthesis of Tri-tert-butylphosphonium Tetrafluoroborate

This diagram outlines the straightforward synthetic route to the air-stable phosphonium salt.

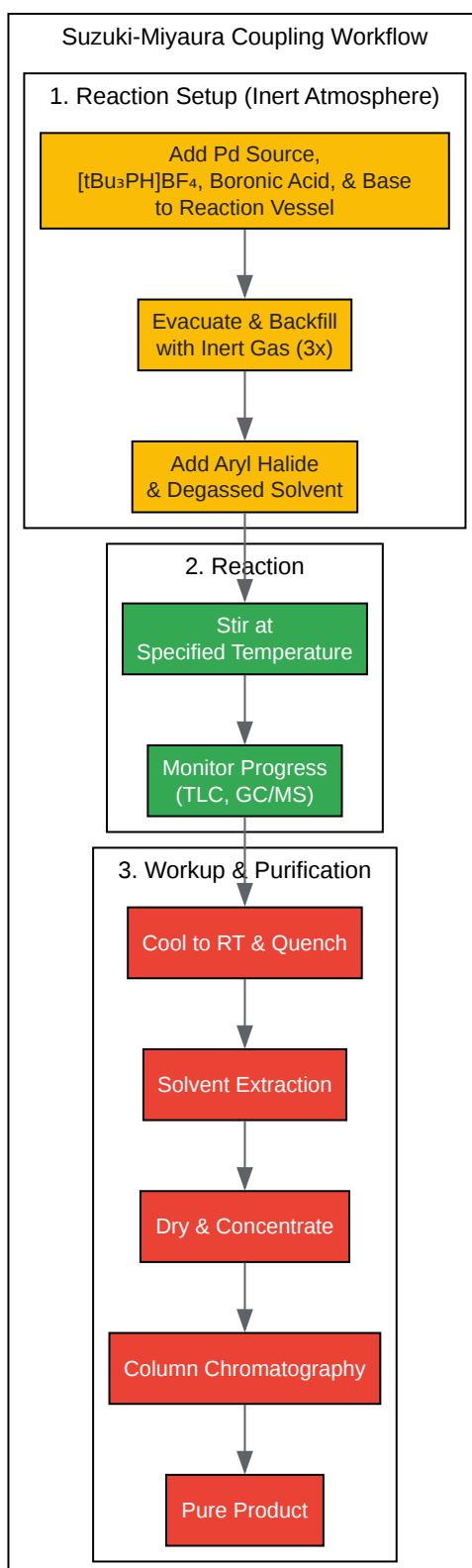


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Caption: Synthesis of Tri-tert-butylphosphonium Tetrafluoroborate.

Experimental Workflow for Suzuki-Miyaura Cross-Coupling

This workflow illustrates the key steps in performing a Suzuki-Miyaura cross-coupling reaction using the phosphonium salt as a ligand precursor.



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Caption: General Experimental Workflow for Suzuki-Miyaura Coupling.

Safety and Handling

- Tri-n-butylphosphonium tetrafluoroborate: May cause skin, eye, and respiratory irritation.[1]
- Tri-tert-butylphosphonium tetrafluoroborate: This compound is considered harmful if swallowed, in contact with skin, or if inhaled. It causes skin and serious eye irritation, and may cause respiratory irritation.[14][15][16] It is also hygroscopic.[4][5]
- Handling Precautions: Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[7][17] For the tert-butyl isomer, a dust mask (type N95) is recommended.[7]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place under an inert atmosphere.[4][18]
- In case of exposure: For skin contact, wash immediately with soap and plenty of water. For eye contact, rinse cautiously with water for several minutes. If inhaled, move the person to fresh air. Seek medical attention if symptoms persist.[14][16]

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